

Nootkatone as a Tick Repellent: A Comparative Guide Based on Field Trials

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Compound of Interest

Compound Name: Nootkatone

CAS No.: 28834-25-5

Cat. No.: B10787617

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Researchers, scientists, and drug development professionals now have access to a comprehensive comparison of **Nootkatone**'s efficacy as a tick repellent, benchmarked against other commercially available alternatives. This guide synthesizes data from various field trials to provide a clear, evidence-based overview of **Nootkatone**'s performance.

Nootkatone, a naturally occurring compound found in grapefruits and Alaska yellow cedar, has gained attention as a promising biopesticide for tick control.^{[1][2]} Its dual-action as a repellent and an acaricide makes it a compelling alternative to synthetic repellents. This guide provides a detailed comparison of **Nootkatone** with established repellents such as DEET, Picaridin, and IR3535, focusing on data from field validation studies.

Performance Comparison of Tick Repellents

The following table summarizes the quantitative data from various field and laboratory studies on the efficacy of **Nootkatone** and other common tick repellents.

Repellent Active Ingredient	Concentration(s) Tested	Tick Species	Repellency Efficacy & Duration	Study Type
Nootkatone	0.84% (emulsifiable)	Ixodes scapularis (nymphs)	100% control for 1 week, declining to 49% at 2 weeks.[3]	Field Trial
0.56% (lignin-encapsulated)	Ixodes scapularis	100% control for 8 weeks.[3]	Field Trial	
5%	Ixodes scapularis (nymphs)	Significant reduction in tick counts compared to control (approx. 5 vs 40 nymphs).[4]	Field Trial	
DEET	33% (cream)	Amblyomma americanum (nymphs)	97% protection over 12 hours.[5]	Field Trial
20% & 30% (aerosol on clothing)	Ixodes dammini (all stages)	86% and 92% protection, respectively, in 1-hour trials.[5]	Field Trial	
Not Specified (treated flannel)	Ixodes persulcatus & I. ovatus	84.0% to 99.7% repellency in "human trap" and "flag-dragging" tests.[6]	Field Trial	
7% + 1% Eugenol (on socks)	Amblyomma sculptum (nymphs)	88.5% repellency after 120 minutes.[7]	Field Trial	
Picaridin (Icaridin)	20% (cream & spray)	Dermacentor variabilis & Ixodes scapularis	Complete protection for	Laboratory Study

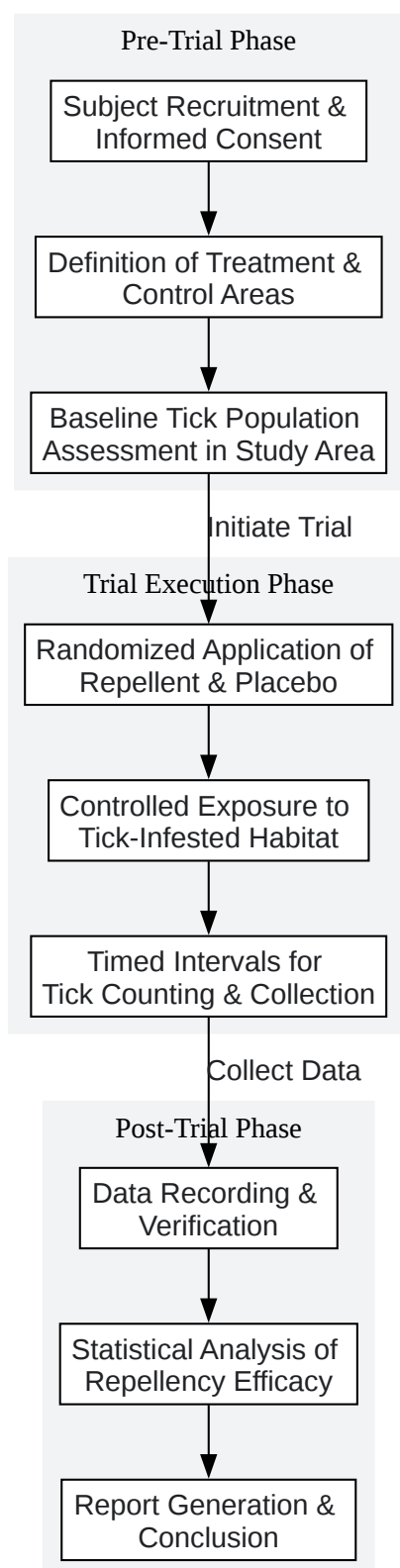
12.6 to 15.3 hours.[8]			
19.2%	Anopheles spp. & Culex annulirostris	>95% protection for 1 hour against Anopheles and 5 hours against Culex.[9]	Field Trial
IR3535	10% (lotion) & 20% (spray/aerosol)	Ixodes scapularis	Complete protection for 9.1 to 12.2 hours. [10][11]
Not Specified	Ixodes scapularis (nymphs)	More effective than DEET at comparable concentrations. [10][11]	Laboratory Study
BioUD (2-Undecanone)	7.75%	Dermacentor variabilis	Repelled ticks for at least 2.5 hours after application to skin.[12]
8% & 30%	Dermacentor variabilis	Repellent for 2.5 hours after skin application.[13]	Laboratory Trial

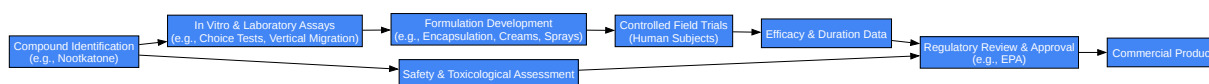
Experimental Protocols

A generalized experimental workflow for field trials assessing tick repellent efficacy is outlined below. Methodologies across studies share common principles, although specific parameters may vary.

A typical field trial protocol involves the following steps:

- **Subject Recruitment and Preparation:** Human volunteers are recruited for the study. Treatment areas on the subjects' bodies (e.g., forearms, legs) or clothing (e.g., socks, trousers) are defined.
- **Repellent Application:** A standardized dose of the repellent formulation is applied to the designated treatment area. Control subjects or areas are treated with a placebo or left untreated.
- **Exposure to Tick-Infested Environment:** Subjects enter a known tick-infested area and perform activities that simulate normal exposure, such as walking through vegetation.
- **Tick Counts:** At predetermined intervals, the number of ticks on the treated and control areas is counted. This can involve visual inspection and removal of ticks.
- **Data Analysis:** The repellency is calculated based on the reduction in the number of ticks on the treated subjects compared to the control subjects.





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